

Preparation of ASN007 Stock Solution for In Vitro Assays: An Application Note

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Compound of Interest

Compound Name: ASN007

Cat. No.: B2575987

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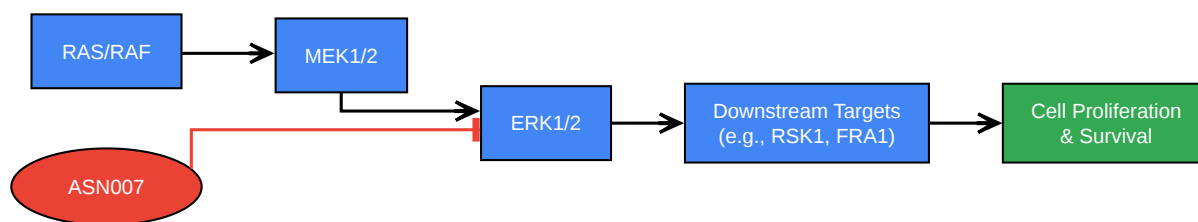
Audience: Researchers, scientists, and drug development professionals.

Introduction

ASN007 is a potent and orally active inhibitor of ERK1/2, demonstrating significant anti-proliferative activity in various tumor cells, particularly those with RAS and RAF mutations.[1][2][3] Accurate preparation of **ASN007** stock solutions is critical for obtaining reliable and reproducible results in in vitro assays. This document provides a detailed protocol for the preparation, storage, and handling of **ASN007** stock solutions for research purposes.

Mechanism of Action

ASN007 is a reversible and ATP-competitive inhibitor of ERK1 and ERK2 kinases, with IC50 values in the low nanomolar range (approximately 2 nM for both).[2][4] By inhibiting ERK1/2, **ASN007** blocks the phosphorylation of downstream targets such as RSK1 and FRA1, leading to cell cycle arrest, primarily in the G0/G1 phase, and subsequent inhibition of tumor cell proliferation.[2] The MAPK/ERK pathway is a critical signaling cascade that regulates cell growth, differentiation, and survival, and its aberrant activation is a hallmark of many cancers.



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Diagram 1: Simplified signaling pathway of **ASN007** action.

Quantitative Data Summary

The following tables summarize the key quantitative data for **ASN007**.

Table 1: Physicochemical Properties of **ASN007**

Property	Value	Reference
Molecular Weight	473.93 g/mol	[4]
Formula	C ₂₂ H ₂₅ ClFN ₇ O ₂	[4]
CAS Number	2055597-12-9	[4]

Table 2: Solubility of **ASN007**

Solvent	Solubility	Notes	Reference
DMSO	≥ 95 mg/mL (≥ 200.45 mM)	Use fresh, anhydrous DMSO as it is hygroscopic.	[4]
Ethanol	95 mg/mL	[4]	
Water	Insoluble	[4]	
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 8 mg/mL (≥ 12.66 mM)	Clear solution.	
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 8 mg/mL (≥ 12.66 mM)	Clear solution.	[1]
10% DMSO, 90% Corn Oil	≥ 8 mg/mL (≥ 12.66 mM)	Clear solution.	[1]

Table 3: Recommended Storage Conditions for **ASN007** Stock Solutions

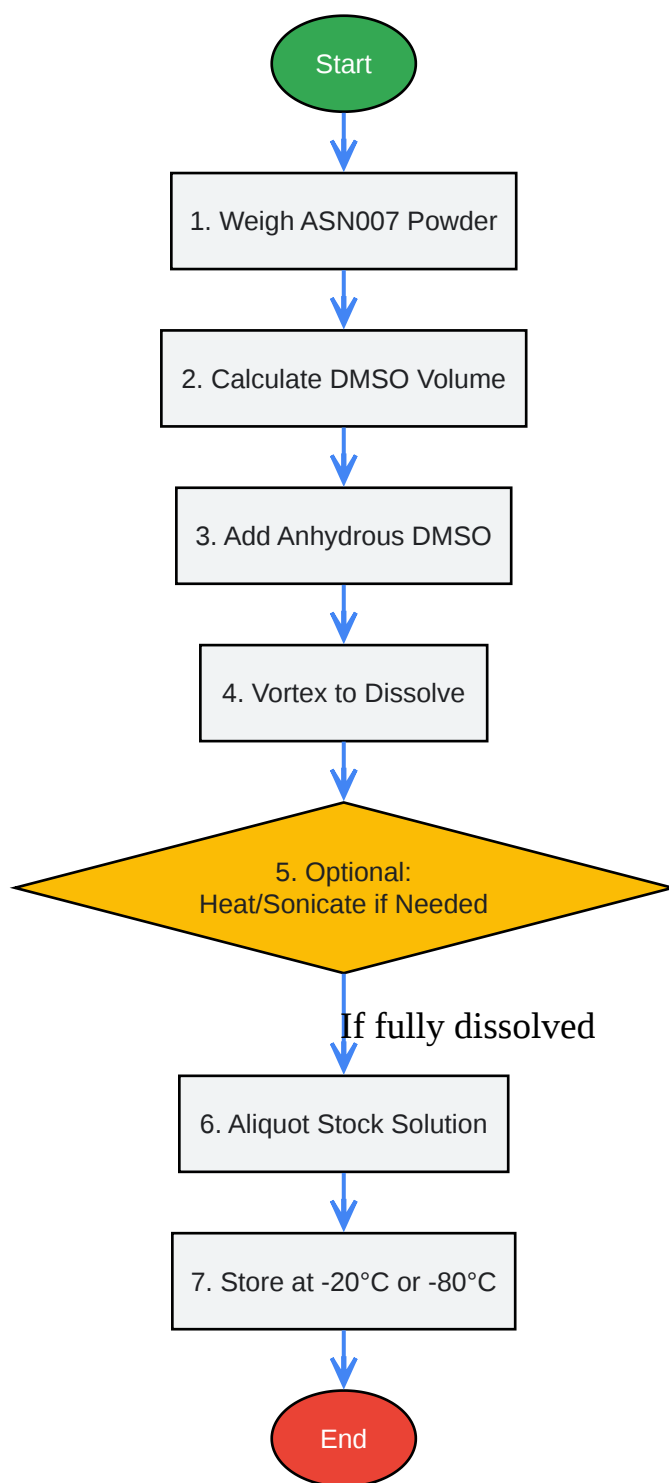
Storage Temperature	Duration	Notes	Reference
-20°C	1 month	Sealed storage, away from moisture.	[1][4]
-80°C	6 months to 1 year	Aliquot to avoid repeated freeze-thaw cycles.	[1][4]

Experimental Protocol: Preparation of ASN007 Stock Solution

This protocol details the preparation of a 10 mM **ASN007** stock solution in DMSO.

Materials:

- **ASN007** powder (free base)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Sonicator or water bath



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